

Application Notes and Protocols: Determination of Alimta® (Pemetrexed) IC50 Values using MTT Assay

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Compound of Interest

Compound Name: Alimta

Cat. No.: B15709062

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Introduction

Alimta® (pemetrexed) is a multi-targeted antifolate drug that is a cornerstone in the treatment of non-small cell lung cancer (NSCLC) and mesothelioma.[1][2] Its mechanism of action involves the inhibition of several key enzymes in the folate pathway, including thymidylate synthase (TS), dihydrofolate reductase (DHFR), and glycinamide ribonucleotide formyltransferase (GARFT).[1][3][4][5] By disrupting the synthesis of purines and pyrimidines, pemetrexed effectively halts DNA replication and induces apoptosis in rapidly dividing cancer cells.[1]

The half-maximal inhibitory concentration (IC50) is a critical parameter for evaluating the efficacy of a cytotoxic agent. This document provides a detailed protocol for determining the IC50 value of **Alimta** in various cancer cell lines using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The MTT assay is a well-established colorimetric method for assessing cell viability, based on the principle that metabolically active cells can reduce the yellow tetrazolium salt MTT to purple formazan crystals.[6]

Data Presentation: Alimta® IC50 Values in Human Cancer Cell Lines

The following table summarizes the IC50 values of **Alimta** in various human cancer cell lines, as determined by cell viability assays. These values can vary depending on the specific cell line and experimental conditions.

Cell Line	Cancer Type	IC50 (μM)	Exposure Time (hours)	Assay Method
NCI-H1666	Bronchioloalveolar Carcinoma	0.08	72	MTS
NCI-H3255	Adenocarcinoma	0.05	72	MTS
NCI-H441	Adenocarcinoma	5.93	72	MTS
A549	Non-Small Cell Lung Cancer	1.82 ± 0.17	48	CCK-8
HCC827	Non-Small Cell Lung Cancer	1.54 ± 0.30	48	CCK-8
H1975	Non-Small Cell Lung Cancer	3.37 ± 0.14	48	CCK-8
CL1-5	Lung Cancer	0.2807	72	SRB
CL141	Lung Cancer	1.070	72	SRB
H1299	Lung Cancer	>5	72	SRB
CT26	Colorectal Carcinoma	0.1739	72	SRB

Note: The data presented are compiled from various studies and the specific assay conditions may differ.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

This section outlines a detailed methodology for determining the IC₅₀ of **Alimta** in adherent cancer cell lines using the MTT assay.

Materials:

- Cancer cell line of interest
- **Alimta**® (pemetrexed)
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS and 1% Penicillin-Streptomycin)
- MTT solution (5 mg/mL in sterile PBS)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Phosphate-buffered saline (PBS), sterile
- 96-well flat-bottom microplates
- Multichannel pipette
- Microplate reader (absorbance at 570 nm)

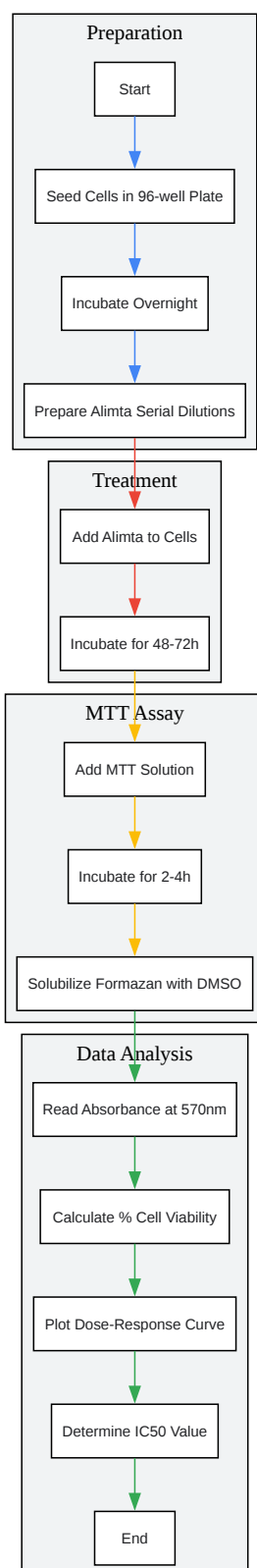
Protocol:

- Cell Seeding:
 - Harvest exponentially growing cells and perform a cell count to determine viability and concentration.
 - Seed the cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in a final volume of 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.[\[10\]](#)
- Compound Preparation and Treatment:

- Prepare a stock solution of **Alimta** in a suitable solvent (e.g., sterile water or PBS).
- Perform serial dilutions of **Alimta** in complete culture medium to achieve a range of final concentrations (e.g., 0.01 μM to 100 μM).
- Include a vehicle control (medium with the same concentration of solvent used for **Alimta**) and a blank control (medium only).
- Carefully remove the medium from the wells and add 100 μL of the medium containing the different concentrations of **Alimta**.
- Incubate the plate for a predetermined exposure time (e.g., 48 or 72 hours) at 37°C in a humidified 5% CO₂ incubator.
- MTT Assay:
 - After the incubation period, add 10 μL of MTT solution (5 mg/mL) to each well.[\[11\]](#)
 - Incubate the plate for 2-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.
 - Carefully aspirate the medium containing MTT without disturbing the formazan crystals at the bottom of the wells.
 - Add 150 μL of DMSO to each well to dissolve the formazan crystals.[\[10\]](#)
 - Gently shake the plate on an orbital shaker for 10-15 minutes to ensure complete dissolution of the formazan.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to reduce background noise.[\[12\]](#)
 - Subtract the average absorbance of the blank wells from the absorbance of all other wells.
 - Calculate the percentage of cell viability for each **Alimta** concentration relative to the vehicle-treated control cells using the following formula:

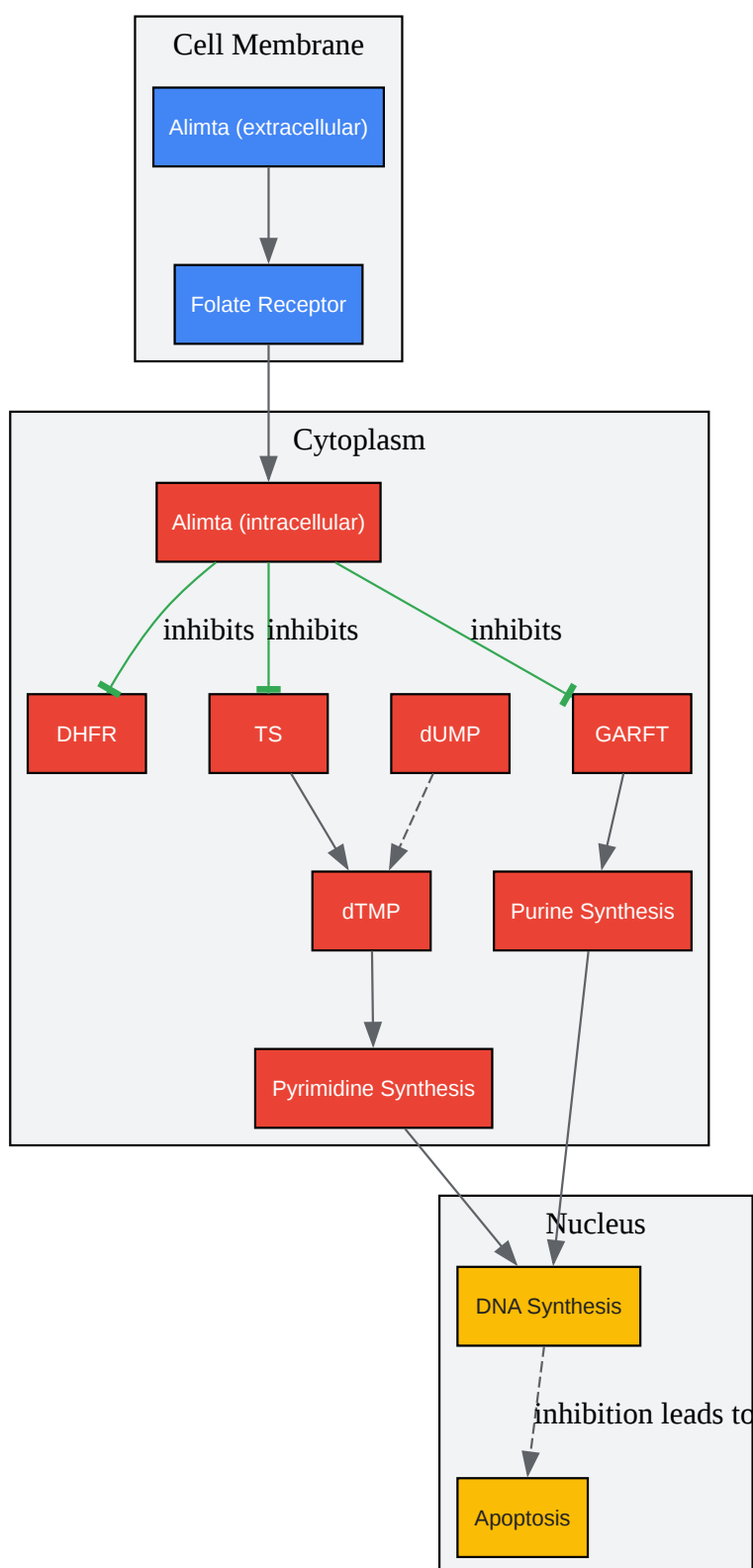
- % Cell Viability = (Absorbance of Treated Cells / Absorbance of Control Cells) x 100
- Plot the percentage of cell viability against the logarithm of the **Alimta** concentration.
- Determine the IC50 value by fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism). The IC50 is the concentration of **Alimta** that results in a 50% reduction in cell viability.

Mandatory Visualizations



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Caption: Experimental workflow for determining the IC₅₀ of **Alimta**.



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Caption: Signaling pathway of **Alimta** (Pemetrexed).

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- To cite this document: BenchChem. [Application Notes and Protocols: Determination of Alimta® (Pemetrexed) IC50 Values using MTT Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15709062/docs#application-notes-and-protocols-determination-of-alimta-pemetrexed-ic50-values-using-mtt-assay>]

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